

WAY-214156: A Technical Overview of its Role in Gene Expression Regulation

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Compound of Interest		
Compound Name:	WAY-214156	
Cat. No.:	B12734054	Get Quote

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This technical guide provides an in-depth analysis of **WAY-214156** and its impact on gene expression. **WAY-214156** is a selective estrogen receptor-beta (ERβ) agonist that has demonstrated potent anti-inflammatory effects through the transcriptional repression of proinflammatory genes.[1] This document summarizes the available data on its mechanism of action, details relevant experimental methodologies, and visualizes the key signaling pathways involved.

Core Mechanism of Action

WAY-214156 exerts its effects by selectively binding to and activating Estrogen Receptor Beta $(ER\beta)$, a nuclear hormone receptor that functions as a ligand-inducible transcription factor.[1][2] Upon binding, the receptor-ligand complex undergoes a conformational change, facilitating its interaction with specific DNA sequences known as Estrogen Response Elements (EREs) in the promoter regions of target genes, or by interacting with other transcription factors.[2][3] This interaction modulates the transcription of these genes, leading to a cellular response.

In the context of inflammation, **WAY-214156** has been shown to repress the expression of genes activated by Tumor Necrosis Factor-alpha (TNF- α).[1] The primary mechanism for this repression is the recruitment of the steroid receptor coactivator-2 (SRC-2), which leads to the downregulation of inflammatory gene transcription.[1]



Quantitative Data on Gene Expression

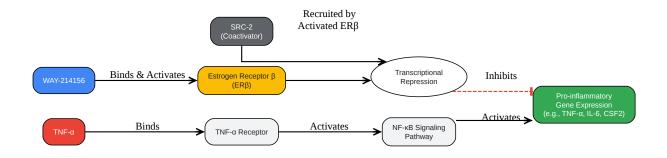
While specific quantitative data from microarray analyses involving **WAY-214156** are not extensively available in the public domain, a key study provides a summary of its effects on gene expression in human osteosarcoma U2OS cells expressing ER β and treated with TNF- α .

Gene Regulation by WAY-214156 in TNF- α -activated U2OS-ER β Cells	Description
Total TNF-α Activated Genes Identified	49
Genes Significantly Repressed by WAY-214156	18
Key Repressed Inflammatory Genes	TNF-α, IL-6, CSF2

Data summarized from Harris et al., 2008.[1]

Signaling Pathway

The signaling pathway for **WAY-214156** in the context of its anti-inflammatory action involves the activation of ER β and the subsequent repression of TNF- α -induced gene expression.



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WAY-214156 Anti-inflammatory Signaling Pathway.



Experimental Protocols

While detailed, step-by-step protocols for experiments specifically using **WAY-214156** are not publicly available, the methodologies employed in the key study can be outlined as follows.

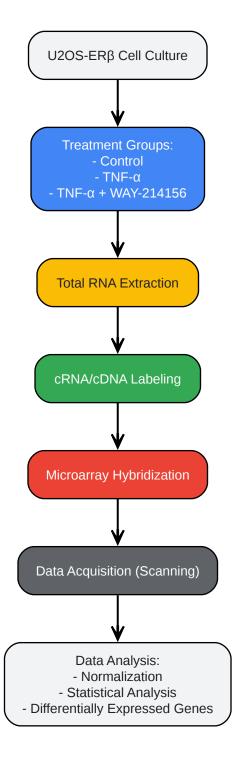
Microarray Analysis of Gene Expression

This protocol provides a general workflow for assessing changes in gene expression in response to treatment with **WAY-214156**.

- Cell Culture and Treatment:
 - Human osteosarcoma U2OS cells stably expressing ERβ are cultured in appropriate media.
 - \circ Cells are treated with TNF- α to induce an inflammatory response.
 - A subset of TNF-α-treated cells is co-treated with WAY-214156. Control groups include untreated cells and cells treated with vehicle only.
- RNA Extraction and Quality Control:
 - Total RNA is isolated from the treated and control cells using a standard method such as TRIzol reagent or a column-based kit.
 - The quality and quantity of the extracted RNA are assessed using spectrophotometry and gel electrophoresis.
- Microarray Hybridization:
 - The extracted RNA is converted to labeled cRNA or cDNA.
 - The labeled target is hybridized to a microarray chip containing probes for a large number of genes.
- Data Acquisition and Analysis:
 - The microarray chip is scanned to detect the fluorescence intensity of each probe.



- The raw data is normalized to correct for technical variations.
- Statistical analysis is performed to identify genes that are differentially expressed between the treatment groups.



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General Workflow for Microarray Analysis.

Conclusion

WAY-214156 is a potent and selective ER β agonist that demonstrates significant anti-inflammatory properties by repressing the transcription of pro-inflammatory genes. Its mechanism of action, involving the recruitment of the coactivator SRC-2 to ER β , provides a clear pathway for its therapeutic potential in inflammatory disorders. While the publicly available quantitative data on its gene regulation effects are limited, the existing evidence strongly supports its role as a modulator of gene expression in inflammatory signaling. Further research, including detailed transcriptomic studies and in vivo models, will be crucial to fully elucidate the therapeutic applications of **WAY-214156**.

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